Technical Support Center: 1,3-Dicaffeoylquinic Acid Stability and Storage

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Compound of Interest	
Compound Name:	*1,3-Dicaffeoylquinic acid*
Cat. No.:	*B1664542* Get Quote

Welcome to the technical support center for researchers, scientists, and drug development professionals working with **1,3-Dicaffeoylquinic acid** (1,3-diCQA). This resource provides essential guidance on the optimal storage conditions to prevent its degradation, along with troubleshooting advice and frequently asked questions to ensure the integrity of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that affect the stability of **1,3-Dicaffeoylquinic acid**?

A1: The stability of **1,3-Dicaffeoylquinic acid**, like other caffeoylquinic acids (CQAs), is primarily influenced by temperature, light, and pH.[1][2][3] Temperature is a critical factor, with higher temperatures leading to increased degradation.[2] Exposure to light can also cause fluctuations and degradation.[1][3] Furthermore, 1,3-diCQA is more stable in acidic conditions compared to neutral or alkaline environments.[1][2]

Q2: What is the recommended temperature for storing **1,3-Dicaffeoylquinic acid**?

A2: For long-term storage, **1,3-Dicaffeoylquinic acid** in its solid, crystalline form should be stored at -20°C.[4][5] Under these conditions, it can remain stable for at least four years.[4][5] For short-term storage of solutions, 4°C is preferable to room temperature, as CQAs degrade extensively at room temperature.[1]

Q3: How should I store solutions of **1,3-Dicaffeoylquinic acid**?

A3: Aqueous solutions of 1,3-diCQA are not recommended for storage for more than one day. [5] If you need to prepare stock solutions in advance, it is best to use organic solvents like DMSO.[5][6] These stock solutions should be stored as aliquots in tightly sealed vials at -20°C and are generally usable for up to two weeks.[7] When using DMSO, ensure it is fresh and not moisture-absorbing, as this can reduce solubility.[6] It is also crucial to protect solutions from light by using amber vials or storing them in the dark.[7][8]

Q4: What are the main degradation pathways for **1,3-Dicaffeoylquinic acid**?

A4: The primary degradation pathways for dicaffeoylquinic acids are isomerization (acyl migration), hydrolysis, and methylation.[1][3] Isomerization involves the migration of a caffeoyl group to a different position on the quinic acid core.[2]

Q5: Is **1,3-Dicaffeoylquinic acid** more or less stable than other caffeoylquinic acid isomers?

A5: Mono-caffeoylquinic acids are generally much more stable than di-caffeoylquinic acids under the same conditions.[1][2][3] However, among the di-acyl CQAs, 1,3-diCQA has shown better stability under room temperature storage conditions compared to other di-acyl isomers. [1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent analytical results	Degradation of standard solutions.	Prepare fresh standard solutions for each experiment or use aliquots stored at -20°C for no longer than two weeks. [7] Ensure solutions are protected from light and stored at an appropriate low temperature.
Isomerization due to pH.	Maintain an acidic pH for your solutions if possible, as neutral and basic conditions promote rapid isomerization.[1][2]	
Loss of compound in solution	Degradation in aqueous solution.	Avoid storing aqueous solutions for more than a day. [5] For experiments requiring aqueous buffers, prepare the solution immediately before use from a freshly prepared or properly stored stock.
Adsorption to container surfaces.	To minimize adsorption of phenolic compounds, consider using silanized glass vials or polypropylene vials.[2]	

Unexpected peaks in chromatogram	Formation of degradation products.	Degradation can lead to the formation of isomers (e.g., other diCQAs) or hydrolysis products (mono-CQAs and caffeic acid). The main degradation pathways are isomerization, methylation, and hydrolysis.[1][3] Review your storage conditions (temperature, light, pH) to minimize degradation.
Reaction with solvent.	Degradation can occur in methanol, potentially through the formation of esters.[1] If using methanol, prepare solutions fresh and store them at low temperatures for the shortest possible time.	

Quantitative Data on Degradation

The following table summarizes the degradation of **1,3-Dicaffeoylquinic acid** under different solvent conditions at room temperature.

Solvent	Degradation of 1,3-diCQA (%)	Reference
50% Methanol	6.89	[1]
100% Methanol	11.93	[1]

Data from a study observing degradation over a period of time at room temperature.

Experimental Protocol: Stability Assessment of 1,3-Dicaffeoylquinic Acid

This protocol outlines a general method for assessing the stability of 1,3-diCQA under various conditions using HPLC.

1. Materials and Reagents:

- **1,3-Dicaffeoylquinic acid** (high purity standard)

- HPLC-grade methanol, acetonitrile, and water

- Formic acid or phosphoric acid (for mobile phase acidification)

- Buffers of various pH (e.g., acetate for acidic, phosphate for neutral, Tris-HCl for basic)

- Amber and clear HPLC vials

- Temperature-controlled chambers (e.g., incubator, refrigerator)

2. Preparation of Stock and Working Solutions:

- Prepare a concentrated stock solution of 1,3-diCQA in a suitable solvent like DMSO or methanol.

- From the stock solution, prepare working solutions at a known concentration in the desired test conditions (e.g., different pH buffers, aqueous methanol solutions).

3. Stability Study Design:

- Temperature: Aliquot working solutions into amber vials and store them at different temperatures (e.g., 4°C, 25°C, 40°C).

- Light: Aliquot working solutions into both clear and amber vials and store them at the same temperature under ambient light conditions.

- pH: Prepare working solutions in buffers of varying pH (e.g., 4, 7, 9) and store them at a constant temperature in amber vials.

- Time Points: Analyze the samples at regular intervals (e.g., 0, 24, 48, 72 hours, and weekly).

4. HPLC Analysis:

- System: A high-performance liquid chromatography (HPLC) system with a photodiode array (PDA) or UV detector is suitable. LC-MS/MS can be used for identification of degradation products.[1][3]

- Column: A reversed-phase C18 column is commonly used.[9]

- Mobile Phase: A gradient elution with an acidified aqueous phase (e.g., water with 0.1% formic acid) and an organic phase (e.g., acetonitrile or methanol) is typical.[9][10]

- Detection: Monitor at a wavelength of approximately 326-330 nm.[4][10]

- Quantification: Calculate the percentage of 1,3-diCQA remaining at each time point relative to the initial concentration (time 0).
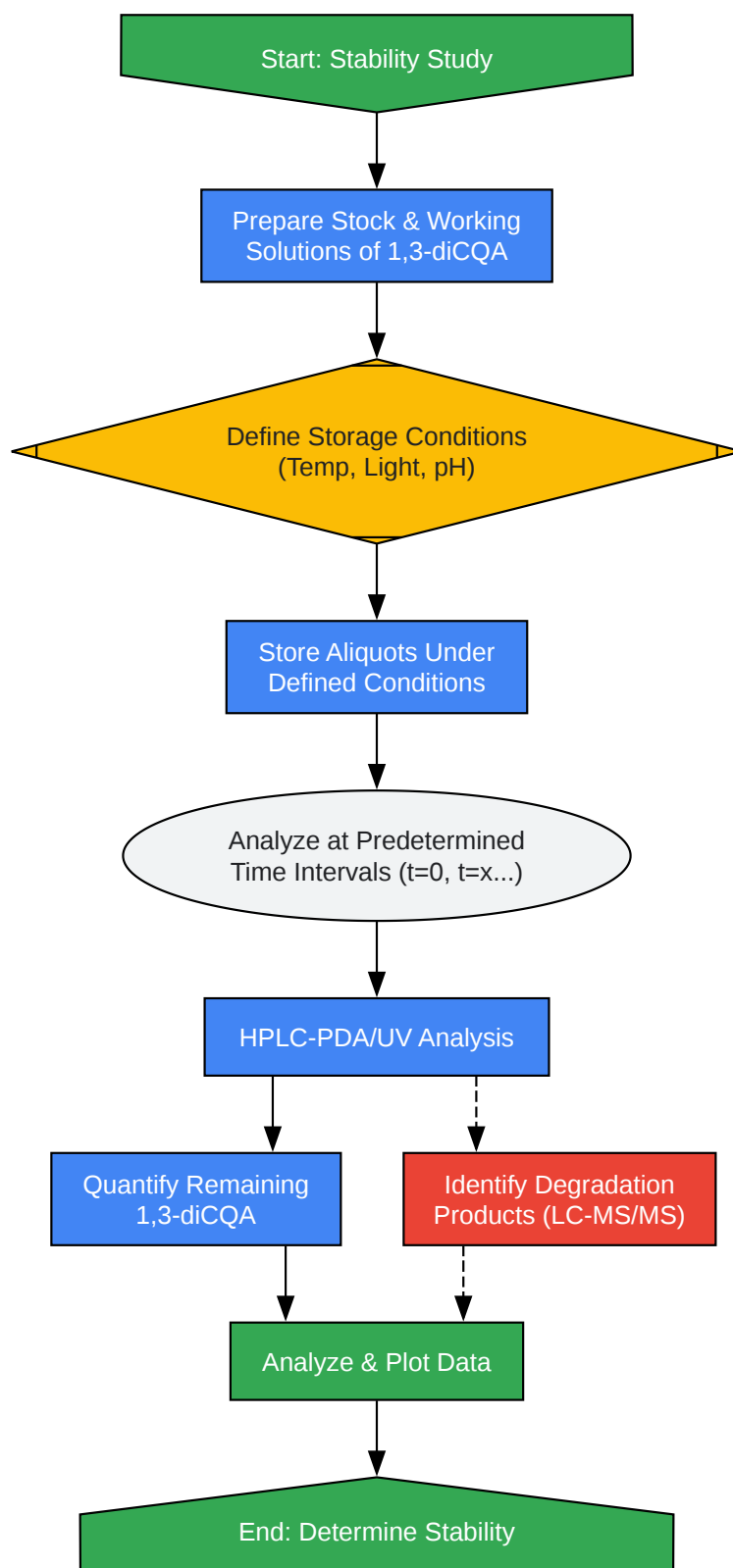
5. Data Analysis:

- Plot the percentage of remaining 1,3-diCQA against time for each condition.

- Identify any new peaks in the chromatograms, which may correspond to degradation products. If using LC-MS/MS, analyze the mass spectra to identify these products.[9][11]

Visualizations
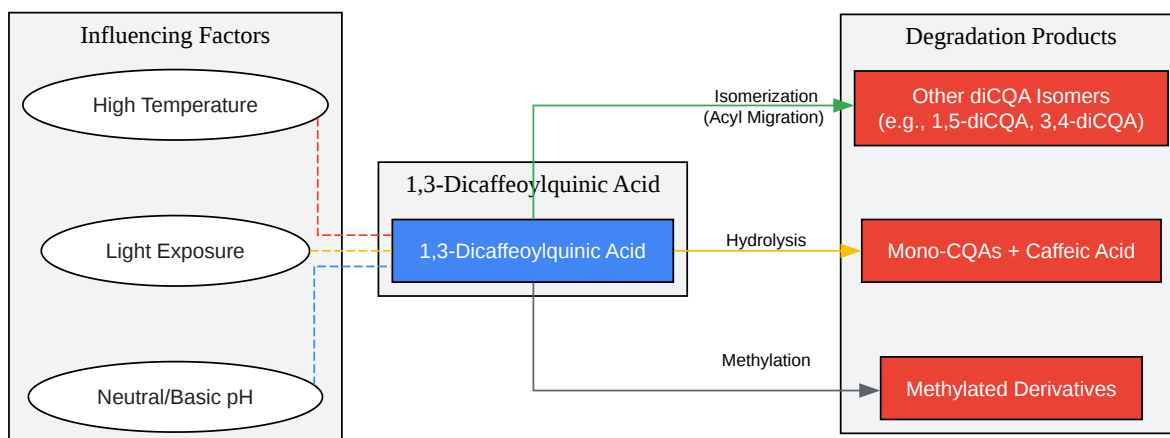
Caption: Degradation pathways of **1,3-Dicaffeoylquinic acid**.

Caption: Workflow for a **1,3-Dicaffeoylquinic acid** stability study.

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